Advanced Synthesis & Technical Review: 5-Nitro-8-Methoxyquinaldine

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Compound of Interest

Compound Name:	*8-Methoxy-2-methyl-5-nitroquinoline*
CAS No.:	*857495-64-8*
Cat. No.:	*B2401822*

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Executive Summary

5-Nitro-8-methoxyquinaldine (CAS: 857495-64-8), also known as **8-methoxy-2-methyl-5-nitroquinoline**, represents a critical scaffold in medicinal chemistry, particularly in the development of anti-infective agents. Structurally related to Nitroxoline (5-nitro-8-hydroxyquinoline) and Primaquine, this compound leverages the 8-hydroxyquinoline pharmacophore, modified with a methyl ether to modulate lipophilicity and metabolic stability.

This technical guide details the robust synthesis of 5-nitro-8-methoxyquinaldine via a two-stage protocol: the Doebner-Miller cyclization to form the quinaldine core, followed by a regioselective nitration. Unlike simple quinolines, the presence of the 2-methyl group (quinaldine) and the 8-methoxy substituent dictates specific electronic directing effects that must be managed to ensure high yield and purity.

Chemical Identity & Properties

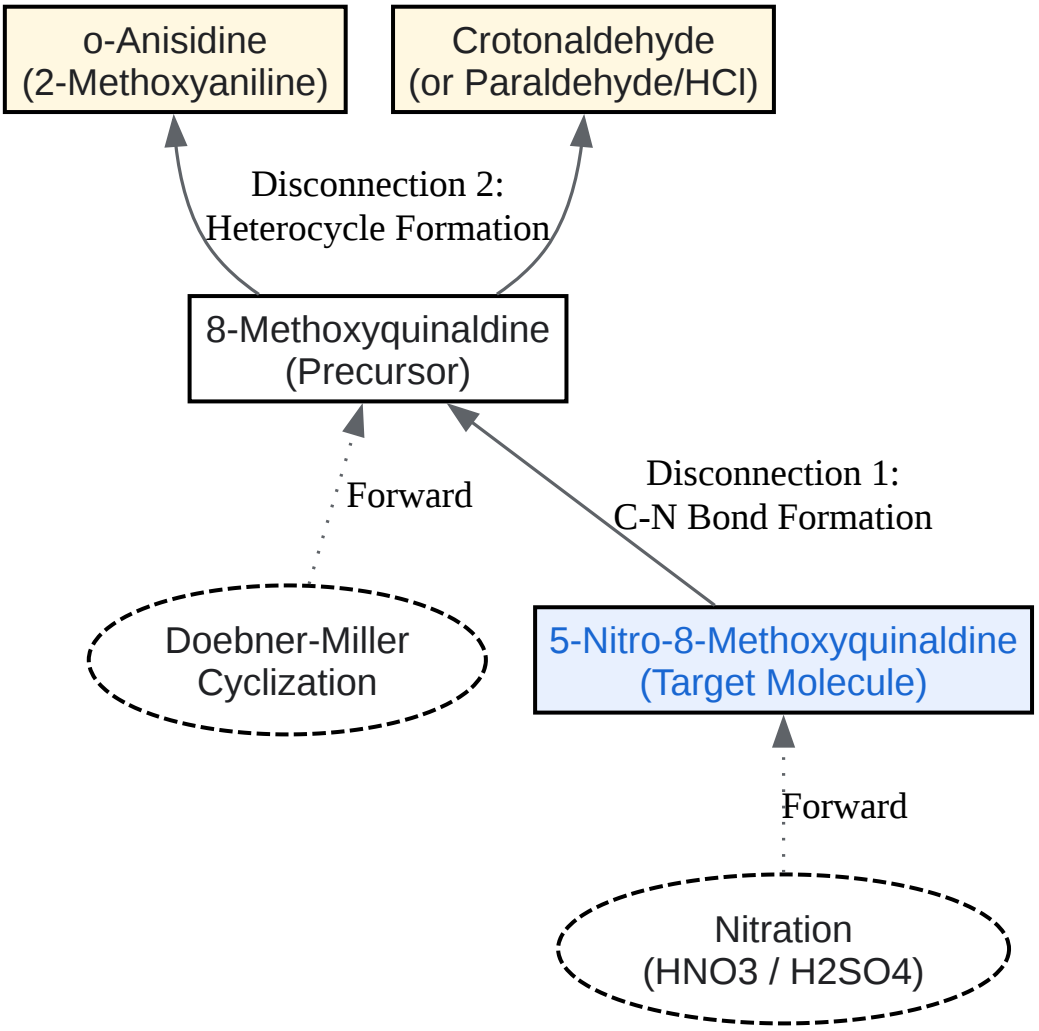
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Property	Detail
IUPAC Name	8-Methoxy-2-methyl-5-nitroquinoline
Common Name	5-Nitro-8-methoxyquinaldine
CAS Number	857495-64-8
Molecular Formula	$C_{11}H_{10}N_2O_3$
Molecular Weight	218.21 g/mol
Core Scaffold	Quinoline (Quinaldine subclass)
Key Substituents	2-Methyl (donor), 8-Methoxy (donor), 5-Nitro (acceptor)
Predicted LogP	~2.5 (Lipophilic)

Retrosynthetic Analysis

The synthesis is best approached by disconnecting the nitro group first, as electrophilic aromatic substitution on the electron-rich 8-methoxyquinaldine core is highly favorable and regioselective. The quinaldine core is then disassembled via the classic Doebner-Miller disconnection.

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Figure 1: Retrosynthetic strategy isolating the quinaldine core formation from the final functionalization.

Detailed Synthetic Protocols

Phase 1: Synthesis of 8-Methoxyquinaldine (Doebner-Miller)

This step constructs the heterocyclic ring. The Doebner-Miller reaction is preferred over the Skraup synthesis here because the 2-methyl group is required, which is derived from crotonaldehyde (or its equivalents) rather than glycerol.

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Mechanistic Insight: The reaction involves the initial formation of a Schiff base between o-anisidine and crotonaldehyde, followed by acid-catalyzed cyclization and oxidation. The 8-methoxy group acts as an activating group, facilitating the cyclization step.

Reagents:

- o-Anisidine (2-methoxyaniline): 1.0 eq
- Crotonaldehyde (or Paraldehyde + HCl source): 1.2 eq
- Hydrochloric Acid (conc. 37%): Solvent/Catalyst
- Zinc Chloride ($ZnCl_2$): Lewis acid catalyst (optional but improves yield)

Protocol:

- Setup: In a 500 mL round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve o-anisidine (0.5 mol) in concentrated HCl (100 mL).
- Addition: Heat the mixture to 50-60°C. Add crotonaldehyde (0.6 mol) dropwise over 45 minutes. Caution: The reaction is exothermic. Maintain temperature below 100°C to prevent polymerization.
- Reflux: Once addition is complete, reflux the mixture for 2-3 hours. The solution will turn dark red/brown.
- Workup: Cool the reaction mixture to room temperature. Basify with 20% NaOH solution until pH > 10.
- Steam Distillation: Perform steam distillation to remove unreacted aniline and volatile byproducts. The product, 8-methoxyquinaldine, will distill over as an oil which may solidify upon cooling.
- Extraction: Extract the distillate with dichloromethane (DCM) (3 x 50 mL). Dry the organic layer over anhydrous $MgSO_4$.
- Purification: Evaporate the solvent. If necessary, purify via vacuum distillation or recrystallization from ethanol/water.

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Phase 2: Regioselective Nitration

The critical challenge here is directing the nitro group to the 5-position while avoiding oxidation of the 2-methyl group or dinitration.

Mechanistic Insight: In strong acid (H_2SO_4), the quinoline nitrogen is protonated, deactivating the pyridine ring towards electrophilic attack. The benzene ring remains nucleophilic. The methoxy group at position 8 is a strong ortho/para director. Since the ortho position (position 7) is sterically hindered and less electronically favored compared to the para position (position 5), substitution occurs almost exclusively at C-5.

Reagents:

- 8-Methoxyquinaldine (from Phase 1): 1.0 eq
- Sulfuric Acid (conc.[1] H_2SO_4): Solvent
- Nitric Acid (fuming HNO_3 or 70%): 1.1 eq

Protocol:

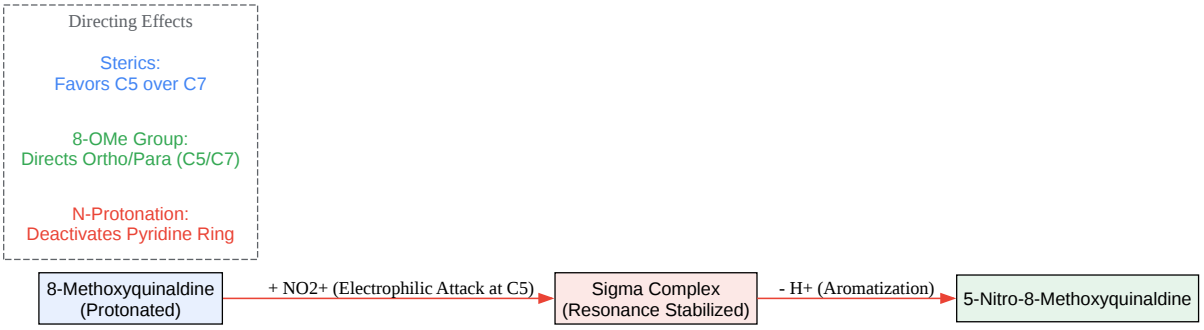
- Dissolution: In a 250 mL three-neck flask equipped with a thermometer and stirrer, dissolve 8-methoxyquinaldine (10 g) in concentrated H_2SO_4 (40 mL).
- Cooling: Cool the solution to 0–5°C using an ice-salt bath. Critical: Temperature control is vital to prevent oxidation of the methyl group.
- Nitration: Add the nitrating mixture (HNO_3/H_2SO_4) dropwise over 30 minutes, ensuring the internal temperature does not exceed 10°C.
- Reaction: Stir at 0-5°C for 1 hour, then allow to warm to room temperature for another hour.
- Quenching: Pour the reaction mixture slowly onto 300 g of crushed ice with vigorous stirring. A yellow precipitate should form.[2]
- Neutralization: Carefully neutralize the slurry with ammonium hydroxide (NH_4OH) or sodium carbonate solution to pH ~7-8.

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- Isolation: Filter the yellow solid, wash with cold water, and dry.
- Recrystallization: Recrystallize from hot ethanol or methanol to obtain pure 5-nitro-8-methoxyquinaldine as yellow needles.

Reaction Mechanism & Regioselectivity

The following diagram illustrates the electronic effects governing the regioselectivity of the nitration step.



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Figure 2: Mechanistic pathway showing the synergistic directing effects leading to C5 substitution.

Analytical Characterization

Researchers should verify the product using the following expected spectroscopic data:

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Technique	Expected Signal / Characteristic
^{1}H-NMR ($CDCl_3$)	δ 2.75 (s, 3H, 2-CH_3); δ 4.20 (s, 3H, 8-OCH_3); δ 6.9-7.1 (d, 1H, H-7); δ 8.4-8.6 (d, 1H, H-6); δ 9.0-9.2 (d, 1H, H-4); δ 7.5 (d, 1H, H-3).[3] Note: H-6 and H-7 will show ortho coupling (~8-9 Hz).
IR Spectroscopy	1520 cm^{-1} (Asymmetric NO_2 stretch); 1335 cm^{-1} (Symmetric NO_2 stretch); 1260 cm^{-1} (C-O ether stretch).
Mass Spectrometry	m/z 218 $[M]^+$; m/z 219 $[M+H]^+$.
Melting Point	110–115°C (Literature range varies by purity/solvate).

Safety & Handling

- Crotonaldehyde: Highly toxic, lachrymator, and potential carcinogen. Handle only in a fume hood with double gloving.
- Nitration: The reaction of sulfuric and nitric acid is highly exothermic. Runaway reactions can occur if addition is too fast. Always have an ice bath ready.
- Nitro Compounds: While this specific derivative is stable, nitro-aromatics can be explosive if dry and heated. Do not grind in a mortar if unsure of purity.

References

- Synthesis of 8-Methoxyquinoline and 5-Nitro-8-methoxyquinoline and their Biological Activities. Source: ResearchGate (2014) Context: Establishes the nitration conditions for the 8-methoxy scaffold and confirms the 5-nitro regioselectivity.
- Doebner–Miller Reaction Mechanism and Applications. Source: Wikipedia / Primary Literature Context: Provides the foundational mechanism for the synthesis of the quinaldine core from aniline precursors.

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- Visible-Light-Photocatalyzed C5-H Nitration of 8-Aminoquinoline Amides. Source: MDPI (2024) Context: Discusses modern, milder nitration alternatives and reinforces the C5 reactivity of 8-substituted quinolines.
- Optimizing Regioselectivity in the Nitration of Quinoline Derivatives. Source: BenchChem Technical Support Context: Explains the electronic theory behind the protonation of the quinoline nitrogen and its effect on electrophilic substitution.
- **8-Methoxy-2-methyl-5-nitroquinoline** (CAS 857495-64-8) Product Data. Source: Sigma-Aldrich / ABCR Context: Verification of the CAS number and physical properties of the target molecule.

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